

Proper storage and handling to ensure Maltose monohydrate-d14 integrity.

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Compound of Interest

Compound Name: Maltose monohydrate-d14

Cat. No.: B12408518

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Technical Support Center: Maltose Monohydrate-d14

This technical support center provides guidance on the proper storage and handling of **Maltose monohydrate-d14** to ensure its integrity for research applications. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Maltose monohydrate-d14**?

For optimal stability, **Maltose monohydrate-d14** should be stored under the following conditions:

Storage Format	Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

Data compiled from multiple sources.

It is also recommended to store the compound in a dry place, away from heat and moisture.[1][2][3] The product is chemically stable under standard ambient conditions (room temperature) for short periods, such as during shipping.[3][4]

Q2: What are the physical and chemical properties of **Maltose monohydrate-d14**?

Property	Value
Molecular Formula	C ₁₂ H ₁₀ D ₁₄ O ₁₂
Molecular Weight	374.4 g/mol
Appearance	White to off-white solid powder
Purity	≥98%
Solubility	Soluble in water and alcohol

This information is based on typical product data sheets.[4][5]

Q3: What are the general handling precautions for **Maltose monohydrate-d14**?

While Maltose monohydrate is generally not considered hazardous, it is important to follow standard laboratory safety practices.[6] Use with adequate ventilation and avoid breathing dust or vapor.[1] Avoid contact with skin, eyes, or clothing.[1] It is recommended to wash hands thoroughly after handling.[1] For personal protection, safety glasses with side shields and appropriate gloves should be worn.[7]

Q4: Is **Maltose monohydrate-d14** sensitive to moisture?

Yes, like its non-deuterated counterpart, **Maltose monohydrate-d14** is hygroscopic. It is crucial to store it in a tightly closed container in a dry environment to prevent degradation and maintain its isotopic purity.[3]

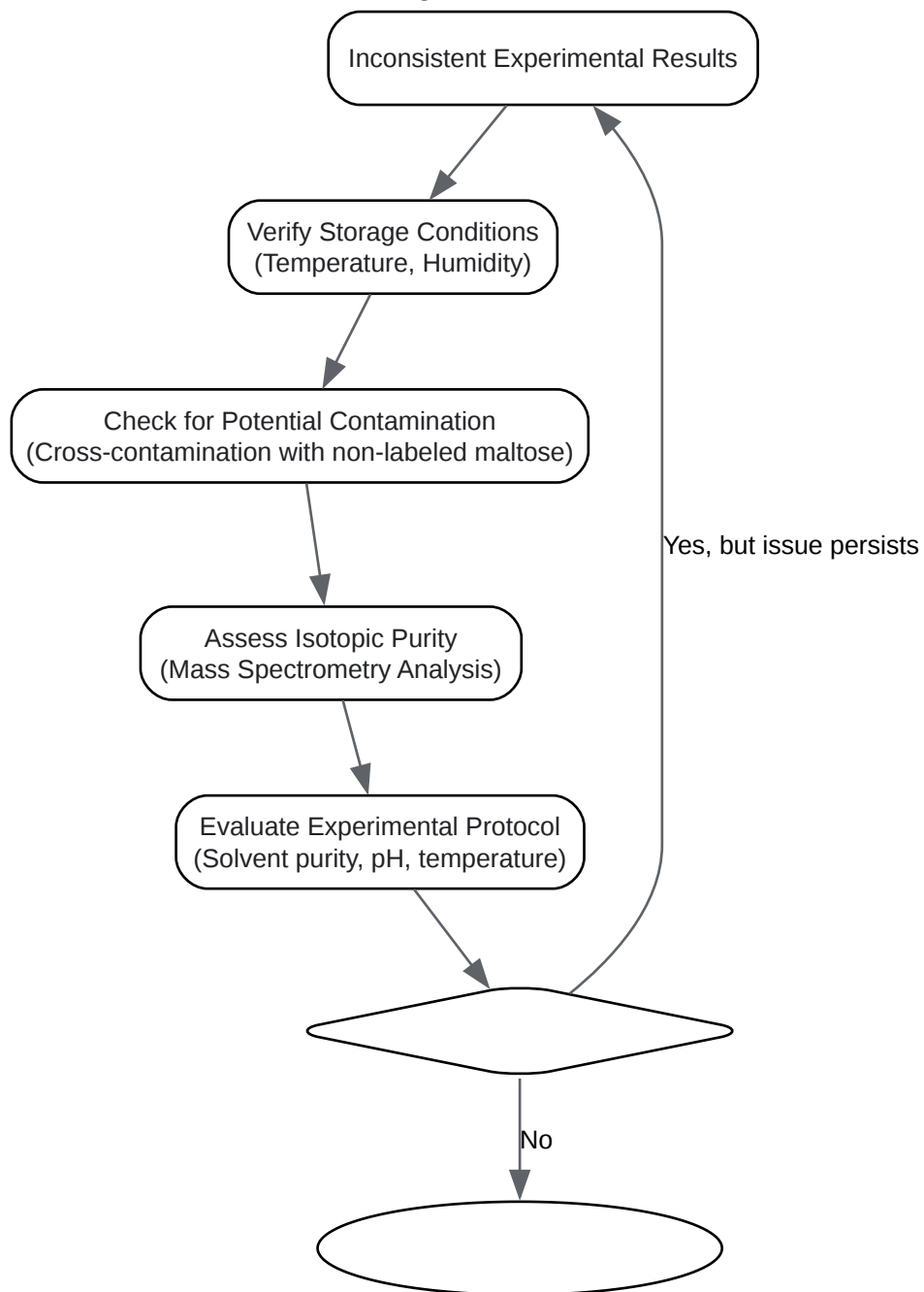
Troubleshooting Guides

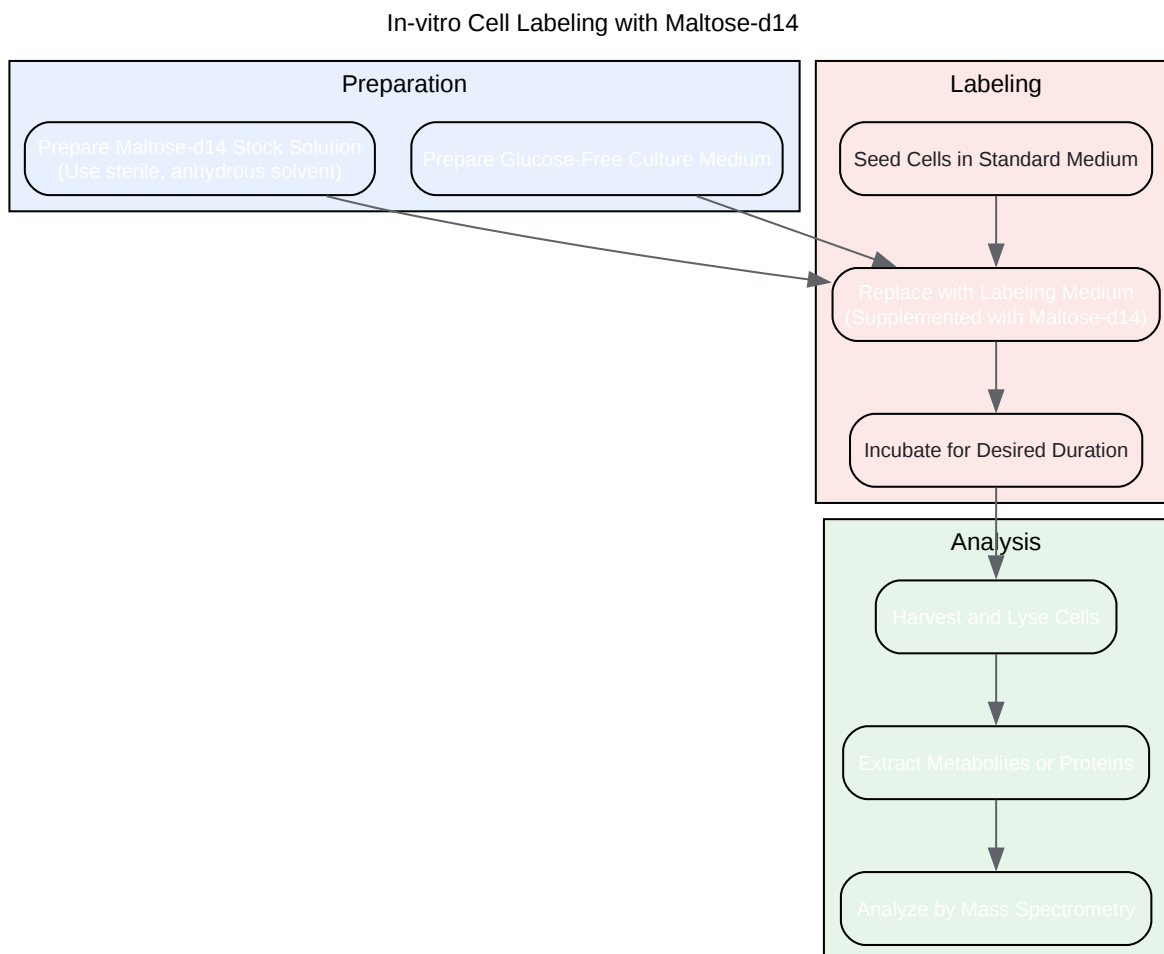
Issue 1: Inconsistent or unexpected experimental results.

This could be due to several factors related to the integrity of the **Maltose monohydrate-d14**.

Troubleshooting Workflow for Inconsistent Results

Troubleshooting Inconsistent Results





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